

# Section 1: Chemical Identification and Structural Clarification

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## Compound of Interest

Compound Name: 2-Pyrimidinemethanol

Cat. No.: B107348

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A critical first step in ensuring laboratory safety is the unambiguous identification of a chemical. The compound of interest, **2-Pyrimidinemethanol**, is often mistaken for a structurally similar compound, 2-Pyridinemethanol. It is imperative to distinguish between them as their safety and toxicological profiles may differ significantly.

- **2-Pyrimidinemethanol:** This compound features a pyrimidine ring—a six-membered aromatic ring containing two nitrogen atoms at positions 1 and 3—substituted with a hydroxymethyl group at the second position.
- **2-Pyridinemethanol:** This compound contains a pyridine ring—a six-membered aromatic ring with only one nitrogen atom—also substituted with a hydroxymethyl group at the second position.

The presence of the second nitrogen atom in the pyrimidine ring alters the molecule's electronic properties, polarity, and potential biological interactions compared to the pyridine analogue. Therefore, safety data must be specific to the compound being used.

## Core Identification of 2-Pyrimidinemethanol

Below are the key identifiers for **2-Pyrimidinemethanol**.

Identifier	Value	Source
Chemical Name	(Pyrimidin-2-yl)methanol	[1]
CAS Number	42839-09-8	[1]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O	[1]
Molecular Weight	110.11 g/mol	[1]
Synonyms	2-PYRIMIDINEMETHANOL	[1]

## Section 2: Hazard Assessment and GHS Classification

Comprehensive, supplier-specific Safety Data Sheets (SDS) for **2-Pyrimidinemethanol** (CAS 42839-09-8) are not as readily available as for its pyridine analogue. However, data aggregated by authoritative bodies like PubChem provide a crucial baseline for hazard identification based on the Globally Harmonized System (GHS).[1]

### GHS Hazard Summary for 2-Pyrimidinemethanol

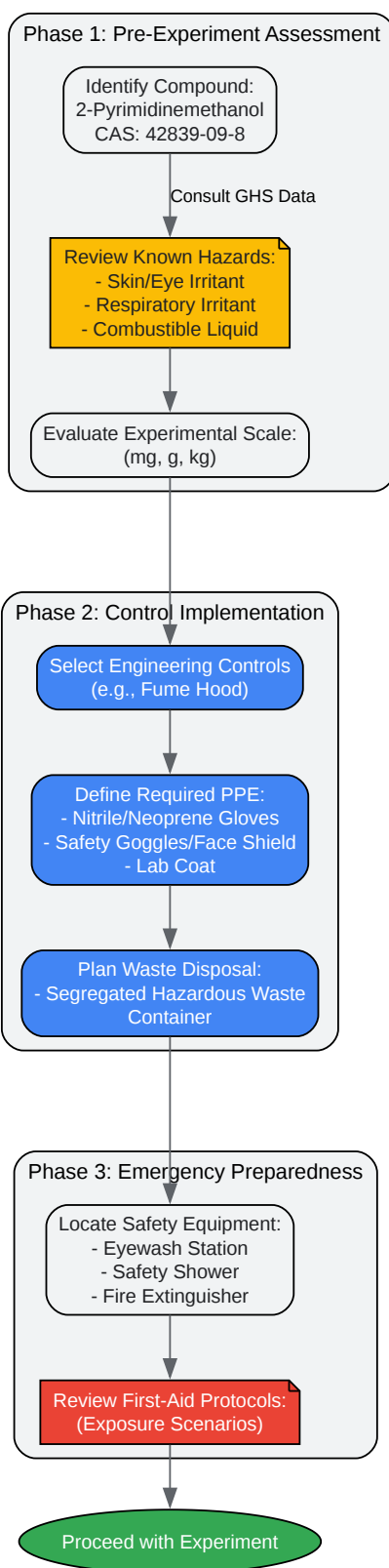
GHS Hazard Class	Hazard Code	Statement
Flammable Liquids (Warning)	H227	Combustible liquid
Skin Corrosion/Irritation (Warning)	H315	Causes skin irritation
Serious Eye Damage/Irritation (Warning)	H319	Causes serious eye irritation
STOT, Single Exposure; Respiratory (Warning)	H335	May cause respiratory irritation
Source: Data aggregated from notifications to the European Chemicals Agency (ECHA).[1]		

These classifications mandate that **2-Pyrimidinemethanol** be handled as a hazardous substance requiring stringent safety controls. The causality is clear: the compound has

demonstrated the potential to cause local tissue damage upon contact (skin, eyes) and irritation to the respiratory tract if inhaled.<sup>[1]</sup>

## Risk Assessment Workflow

Given the limited specific toxicological data, a rigorous, self-validating risk assessment is not just a recommendation but a necessity. The following workflow should be implemented before any new experimental protocol involving **2-Pyrimidinemethanol** is initiated.



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## Sources

- 1. 2-Pyrimidinemethanol | C<sub>5</sub>H<sub>6</sub>N<sub>2</sub>O | CID 2763024 - PubChem [pubchem.ncbi.nlm.nih.gov]
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